

Essential Safety and Operational Guide for Handling 2-Hydroxy-4-methylpyridine

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Compound of Interest

Compound Name: 2-Hydroxy-4-methylpyridine

Cat. No.: B087338

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This guide provides immediate, essential safety protocols and logistical information for researchers, scientists, and drug development professionals handling **2-Hydroxy-4-methylpyridine** (CAS No: 13466-41-6). Following these procedures is critical for ensuring personal safety and proper disposal.

Hazard Identification and Safety Data

2-Hydroxy-4-methylpyridine is classified as a hazardous substance. It is known to cause skin and serious eye irritation and may cause respiratory irritation.^{[1][2]} Adherence to the safety precautions outlined below is mandatory.

Hazard Classification	GHS Hazard Statement	Precautionary Statement Codes
Skin Irritation (Category 2) ^{[1][2]}	H315: Causes skin irritation ^[1]	P264, P280, P302+P352, P332+P317, P362+P364 ^[1]
Eye Irritation (Category 2) ^{[1][2]}	H319: Causes serious eye irritation ^[1]	P280, P305+P351+P338, P337+P317 ^{[1][2]}
Specific Target Organ Toxicity - Single Exposure (Category 3) ^[1]	H335: May cause respiratory irritation ^[1]	P261, P271, P304+P340, P319, P403+P233, P405 ^[1]

Note: Occupational exposure limit values are not available for **2-Hydroxy-4-methylpyridine**.^[1]

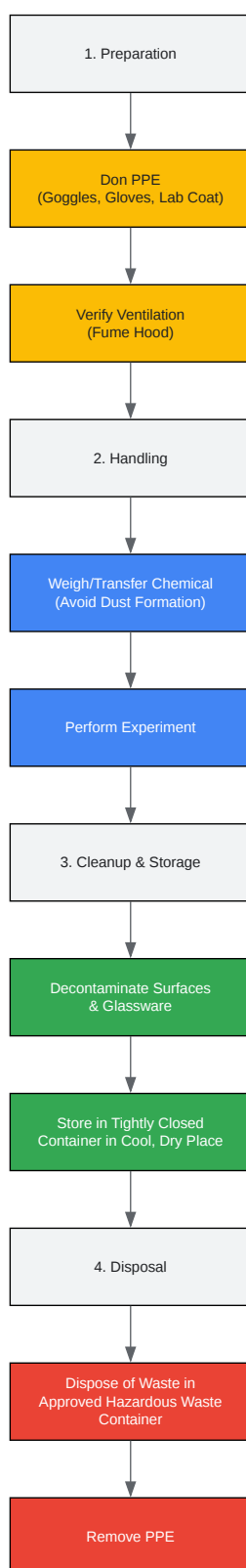
Personal Protective Equipment (PPE) Protocol

A risk assessment should be conducted to determine the specific PPE requirements for the planned procedure. The following provides a baseline for handling **2-Hydroxy-4-methylpyridine**.

Protection Type	Specification	Rationale and Best Practices
Eye/Face Protection	Tightly fitting safety goggles or chemical safety glasses conforming to EN166 (EU) or NIOSH (US) standards.[1] A face shield should be used in conjunction with goggles when there is a significant risk of splashing.[3][4]	Prevents eye contact which can cause serious irritation.[1] Contact lenses may absorb irritants and should be avoided; if worn, they must be removed immediately if exposure occurs, before rinsing the eyes.[1]
Skin Protection	Chemical-impermeable gloves (e.g., Nitrile, Neoprene) and impervious, flame-retardant protective clothing.[1][3] Boots may be required to prevent contact.[3]	Prevents skin irritation.[1] Contaminated clothing must be removed immediately and washed thoroughly before reuse.[1]
Respiratory Protection	Use only in a well-ventilated area.[1] If engineering controls are insufficient, a dust mask (type N95, US) or a full-face respirator with an appropriate filter should be used.	Protects against respiratory irritation from dust or aerosols. [1] A respirator is necessary if exposure limits are exceeded or if irritation is experienced.[1]

Procedural Workflow for Handling 2-Hydroxy-4-methylpyridine

The following diagram outlines the standard operational workflow for safely managing **2-Hydroxy-4-methylpyridine** from initial preparation to final disposal.



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Caption: Workflow for safe handling of **2-Hydroxy-4-methylpyridine**.

Detailed Experimental Protocols

Step 1: Preparation and Safe Handling

- Ventilation: Always handle **2-Hydroxy-4-methylpyridine** in a well-ventilated area, preferably within a chemical fume hood.[\[1\]](#)
- Personal Protective Equipment (PPE): Before handling, put on all required PPE as specified in the table above.
- Handling Precautions: Avoid the formation of dust and aerosols.[\[1\]](#) Use non-sparking tools to prevent ignition.[\[1\]](#) Avoid all personal contact, including inhalation and contact with skin and eyes. Do not eat, drink, or smoke in the handling area.[\[3\]](#)
- After Handling: Wash hands and any exposed skin thoroughly after handling the substance.[\[1\]](#)

Step 2: Storage

- Container: Store the chemical in its original, tightly closed container.[\[1\]](#)
- Conditions: Keep the container in a dry, cool, and well-ventilated place.[\[1\]](#)
- Security: The storage area should be locked up and accessible only to authorized personnel.[\[1\]](#)

Step 3: Accidental Release Measures

- Personnel: Evacuate personnel to a safe area, keeping people upwind of the spill.[\[1\]](#)
- Containment: Prevent further leakage or spillage if it is safe to do so. Do not let the chemical enter drains.[\[1\]](#)
- Cleanup: Collect the spilled material using spark-proof tools and place it in a suitable, closed container for disposal.[\[1\]](#) Avoid generating dust during cleanup.[\[1\]](#)

Step 4: Disposal Plan

- **Waste Classification:** Chemical waste generators must determine if the discarded chemical is classified as hazardous waste.[5]
- **Disposal Procedure:** Dispose of the contents and the container at an approved waste disposal facility.[1] This must be done in accordance with all applicable local, regional, and national laws and regulations.
- **Contaminated Packaging:** Contaminated containers should be treated as the chemical itself and disposed of accordingly.[6]

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